

Technical Guide: Downstream Targets of BUR1 Kinase Activity

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Compound of Interest

Compound Name: *BUR1*
CAS No.: 23000-46-6
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Audience: Researchers, scientists, and drug development professionals.

Executive Summary

The *Saccharomyces cerevisiae* **Bur1** kinase, in complex with its cyclin Bur2, is an essential cyclin-dependent kinase (CDK) crucial for the regulation of transcription elongation. Homologous to the catalytic subunit of mammalian P-TEFb (Cdk9), **Bur1** plays a central role in coordinating the transcription machinery with chromatin modification. This document provides a comprehensive technical overview of the known downstream targets of **Bur1**, detailing the molecular mechanisms, key experimental findings, and methodologies used to elucidate its function. The primary substrates of **Bur1** include the transcription elongation factor Spt5 and components of the histone H2B ubiquitination machinery, which in turn lead to a cascade of downstream effects on histone methylation and chromatin structure. Understanding these pathways is critical for developing therapeutics that target transcription-related processes.

Core Signaling Pathways of BUR1 Kinase

Bur1 kinase acts as a central node, integrating signals to control transcription elongation and co-transcriptional histone modifications. Its activity is essential for cell viability. The primary

mechanism of action is the direct phosphorylation of key protein targets involved in these processes.

Direct Phosphorylation Targets

2.1.1 Spt5 C-Terminal Region (CTR)

Spt5, a universally conserved transcription elongation factor, is a major substrate of **Bur1** kinase.^{[1][2][3][4]} **Bur1** phosphorylates multiple serine and threonine residues within the C-terminal repeat (CTR) domain of Spt5.^[1] This phosphorylation event is a critical regulatory step that creates a docking platform for the Polymerase-Associated Factor 1 (Paf1) complex. The recruitment of the Paf1 complex to elongating RNA Polymerase II (Pol II) is severely diminished upon inhibition of **Bur1** kinase activity or deletion of the Spt5 CTR.

2.1.2 Rad6

Bur1 directly phosphorylates the ubiquitin-conjugating enzyme Rad6 on serine 120. Rad6, in partnership with the E3 ubiquitin ligase Bre1, is responsible for the monoubiquitination of histone H2B at lysine 123 (H2Bub1). Phosphorylation of Rad6 by **Bur1** is a key activation step, stimulating its ubiquitin-conjugating activity and promoting H2Bub1 in vivo.

2.1.3 Rpb1 (RNA Polymerase II Large Subunit)

While **Bur1** can phosphorylate the C-Terminal Domain (CTD) of Rpb1 in vitro, its in vivo role in this capacity has been debated. However, evidence suggests **Bur1** contributes to the phosphorylation of Serine-2 (Ser2) of the CTD heptapeptide repeat early in elongation. More recent studies have identified that **Bur1** also phosphorylates serine and threonine residues in the non-repetitive linker region of Rpb1, which is located just upstream of the CTD. This linker phosphorylation helps mediate the interaction with the histone chaperone Spt6.

2.1.4 Sch9

Recent findings have identified Sch9, a kinase involved in the TORC1 signaling pathway, as a novel substrate of **Bur1**. **Bur1** directly phosphorylates multiple residues in the C-terminal region of Sch9 in vitro, linking transcriptional regulation to cell cycle progression and vacuolar function.

Downstream Effects and Indirect Targets

The phosphorylation events catalyzed by **Bur1** initiate a cascade of downstream molecular events, primarily centered on histone modifications. This "histone crosstalk" is fundamental to regulating chromatin structure during transcription.

2.2.1 Histone H2B Monoubiquitination (H2Bub1)

As a direct consequence of Rad6 phosphorylation, **Bur1** activity is essential for H2Bub1. Loss of **Bur1**/Bur2 function leads to a dramatic reduction in global H2Bub1 levels. This modification is a prerequisite for subsequent histone methylation events.

2.2.2 Histone H3 Methylation (H3K4me3 and H3K79me3)

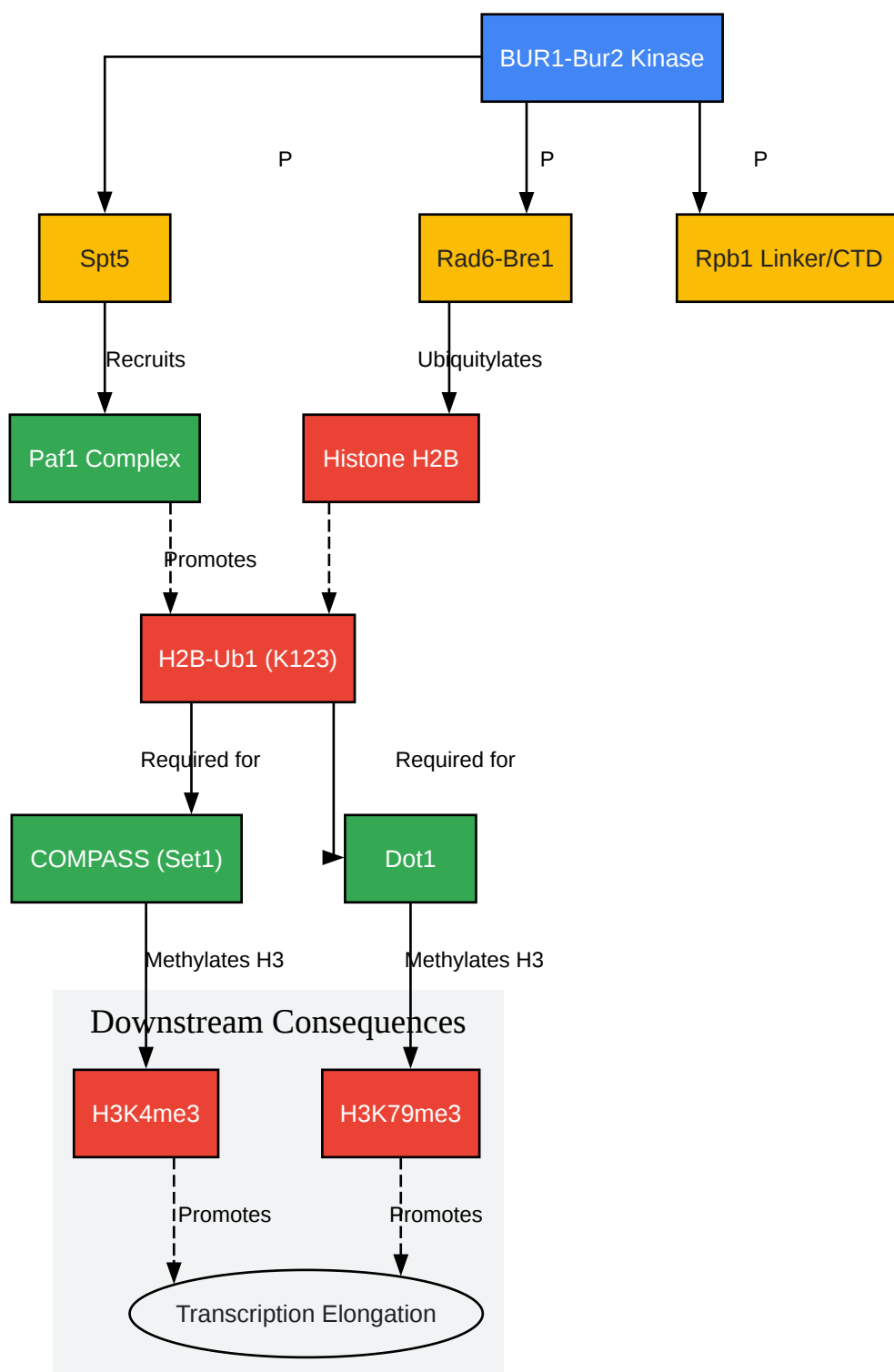
H2Bub1 is required for the trimethylation of histone H3 at lysine 4 (H3K4me3) by the COMPASS complex and lysine 79 (H3K79me3) by the Dot1 methyltransferase. Consequently, **Bur1** kinase activity is critical for establishing these activating histone marks on actively transcribed genes. The connection is mediated through the Paf1 complex, whose recruitment depends on **Bur1**-mediated Spt5 phosphorylation, and through direct activation of the H2Bub1 machinery.

2.2.3 Paf1 Complex Recruitment

The Paf1 complex (comprising Paf1, Ctr9, Cdc73, Rtf1, and Leo1) is a key platform for recruiting chromatin-modifying enzymes to the transcription machinery. Its association with elongating Pol II is dependent on **Bur1**-mediated phosphorylation of the Spt5 CTR. Loss of **Bur1** activity or deletion of the Spt5 CTR impairs Paf1c recruitment, leading to defects in downstream histone modifications.

Visualizations of Key Pathways and Workflows

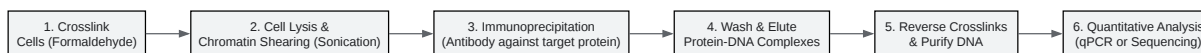
BUR1 Kinase Signaling Cascade



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Caption: Signaling cascade of **BUR1** kinase and its downstream targets.

Experimental Workflow: Chromatin Immunoprecipitation (ChIP)



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Caption: Standard workflow for a Chromatin Immunoprecipitation (ChIP) experiment.

Quantitative Data Summary

The following tables summarize quantitative findings from key studies on **BUR1** kinase activity.

Table 1: Effect of **BUR1** Pathway Mutations on Histone Modifications

Genotype / Condition	H2B-K123 Ubiquitylation (Relative Level)	H3-K4 Trimethylation (Relative Level)	H3-K36 Trimethylation (Relative Level)	Reference
Wild-Type	100%	100%	100%	
bur2Δ	Severely Reduced	Severely Reduced	Reduced	
spt5ΔCTR	Reduced	Reduced	Reduced	
rad6Δ	Abolished	Abolished	Unaffected	
paf1Δ	Reduced	Severely Reduced	Reduced	

Table 2: In Vitro Phosphorylation of Sch9 by **BUR1**

Substrate	Kinase	Phosphorylation Detected (Autoradiography)	Reference
GST-N-Sch9 (aa 1-390)	Wild-Type BUR1	No	
GST-C-Sch9 (aa 391-824)	Wild-Type BUR1	Yes	
GST-C-Sch9 (aa 391-824)	BUR1-ΔC (kinase dead)	No / Strongly Reduced	

Key Experimental Protocols

In Vitro Kinase Assay (for BUR1)

This protocol is adapted from methods used to demonstrate direct phosphorylation of substrates like the Rpb1 CTD and Sch9.

- Immunoprecipitation of **BUR1** Kinase:
 - Grow yeast cells expressing epitope-tagged **Bur1** (e.g., HA-**Bur1**) to mid-log phase.
 - Prepare whole-cell extracts by bead beating in a suitable lysis buffer (e.g., 50 mM Tris-HCl pH 7.5, 150 mM NaCl, 0.5% Triton X-100, protease and phosphatase inhibitors).
 - Clarify lysate by centrifugation.
 - Incubate the supernatant with anti-HA antibody-coupled beads (e.g., Protein A/G sepharose) for 2-4 hours at 4°C with rotation.
 - Wash the beads extensively, first with lysis buffer and finally with kinase buffer (e.g., 20 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM DTT).
- Kinase Reaction:
 - To the beads containing immunoprecipitated **Bur1**-Bur2 complex, add the purified recombinant substrate protein (e.g., GST-Spt5-CTR, GST-Sch9).

- Prepare a reaction mix containing kinase buffer, 100 μ M cold ATP, and 5-10 μ Ci of [γ - 32 P]ATP.
- Initiate the reaction by adding the ATP mix to the beads/substrate mixture.
- Incubate at 30°C for 30 minutes with gentle agitation.
- Analysis:
 - Stop the reaction by adding SDS-PAGE loading buffer and boiling for 5 minutes.
 - Separate the proteins by SDS-PAGE.
 - Stain the gel with Coomassie Blue to visualize total protein loading.
 - Dry the gel and expose it to an autoradiography film or a phosphor screen to detect incorporated 32 P. An increase in signal on the substrate band in the presence of active kinase indicates direct phosphorylation.

Chromatin Immunoprecipitation (ChIP)

This protocol is a generalized method for analyzing protein occupancy or histone modifications at specific genomic loci in *S. cerevisiae*.

- Cross-linking:
 - Grow a 50 mL yeast culture to an OD₆₀₀ of ~0.8.
 - Add formaldehyde to a final concentration of 1% to crosslink proteins to DNA.
 - Incubate for 15-20 minutes at room temperature with gentle shaking.
 - Quench the reaction by adding glycine to a final concentration of 125 mM and incubating for 5 minutes.
 - Harvest cells by centrifugation and wash with ice-cold PBS.
- Cell Lysis and Sonication:

- Resuspend the cell pellet in lysis buffer (e.g., 50 mM HEPES-KOH pH 7.5, 140 mM NaCl, 1 mM EDTA, 1% Triton X-100, 0.1% sodium deoxycholate, plus protease inhibitors).
- Lyse cells using glass beads and a bead beater.
- Shear the chromatin by sonication to an average fragment size of 200-500 bp. Monitor fragment size by running an aliquot on an agarose gel.
- Clarify the sonicated lysate (chromatin) by centrifugation.
- Immunoprecipitation:
 - Save a small aliquot of the chromatin as "Input" control.
 - Incubate the remaining chromatin overnight at 4°C with an antibody specific to the target protein (e.g., anti-H3K4me3, anti-HA for tagged proteins).
 - Add Protein A/G magnetic beads and incubate for another 2-4 hours to capture the antibody-protein-DNA complexes.
- Washes and Elution:
 - Wash the beads sequentially with low salt buffer, high salt buffer, LiCl buffer, and TE buffer to remove non-specific binding.
 - Elute the complexes from the beads using an elution buffer (e.g., 1% SDS, 0.1 M NaHCO₃).
- Reverse Cross-linking and DNA Purification:
 - Add NaCl to the eluates and the input sample and incubate at 65°C for at least 6 hours to reverse the formaldehyde crosslinks.
 - Treat with RNase A and Proteinase K to remove RNA and protein.
 - Purify the DNA using silica spin columns or phenol-chloroform extraction.
- Analysis:

- Analyze the purified DNA by quantitative PCR (qPCR) using primers for specific gene regions (e.g., promoter, ORF, terminator) to determine enrichment relative to the input sample.

Phos-tag™ SDS-PAGE

This technique is used to detect changes in protein phosphorylation status in whole-cell extracts. Phosphorylated proteins are retarded in their migration.

- Gel Preparation:
 - Prepare a standard polyacrylamide resolving gel solution.
 - Just before adding TEMED and APS, add Phos-tag™ Acrylamide (e.g., to 50 μ M) and two molar equivalents of a divalent metal ion cofactor (e.g., MnCl_2 or ZnCl_2 to 100 μ M).
 - Mix gently and pour the gel. Allow it to polymerize completely. A standard stacking gel without Phos-tag is poured on top.
- Sample Preparation:
 - Prepare protein lysates in a buffer lacking EDTA or other metal chelators, as these will inactivate the Phos-tag reagent.
 - Add SDS sample buffer and boil.
- Electrophoresis:
 - Run the gel using standard SDS-PAGE running buffer and equipment. The voltage and run time may need to be optimized, as migration will be slower.
- Transfer and Immunoblotting:
 - Before transferring, wash the gel twice for 10 minutes each in transfer buffer containing 1-10 mM EDTA to remove the metal ions, which can interfere with antibody binding.
 - Wash the gel once for 10 minutes in transfer buffer without EDTA.

- Transfer proteins to a PVDF or nitrocellulose membrane using a standard wet-tank transfer system.
- Proceed with standard immunoblotting using an antibody against the total protein of interest. A ladder of bands or a slower-migrating band compared to a phosphatase-treated control indicates phosphorylation.

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